

Application Notes and Protocols for CZC24832 in Cell Culture

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Compound of Interest

Compound Name: CZC24832

Cat. No.: B612260

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **CZC24832** stock solutions in cell culture experiments. **CZC24832** is a potent and selective inhibitor of phosphoinositide 3-kinase γ (PI3K γ), a key enzyme in the PI3K/AKT/mTOR signaling pathway, which is crucial for cellular functions such as cell growth, proliferation, and migration.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **CZC24832**.

Property	Value	Reference(s)
Molecular Weight	364.4 g/mol	[4]
Molecular Formula	C ₁₅ H ₁₇ FN ₆ O ₂ S	[4]
CAS Number	1159824-67-5	[4][5]
Appearance	White to off-white solid	[5]
Purity	≥98%	
Solubility	DMSO: Soluble up to 100 mM. It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility. [1][5] Water: Insoluble[1][6] Ethanol: Insoluble[1][6]	[1][5][6]
Storage (Powder)	Store at +4°C for short-term or -20°C for long-term (up to 3 years).[5]	[5]
Storage (Stock Solution)	Aliquot and store at -20°C (for up to 1 year) or -80°C (for up to 2 years) to avoid repeated freeze-thaw cycles.[5]	[5]
Biological Activity	Selective PI3Ky inhibitor with an IC ₅₀ of approximately 27 nM.[1][5][6] It demonstrates over 100-fold selectivity against PI3Kα and PI3Kδ.[1]	[1][5][6]

Experimental Protocols

Preparation of a 10 mM CZC24832 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CZC24832**, a commonly used concentration for subsequent dilutions in cell culture media.

Materials:

- **CZC24832** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **CZC24832** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **CZC24832** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.644 mg of **CZC24832**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 364.4 \text{ g/mol} \times 1000 \text{ mg/g} = 3.644 \text{ mg}$
- **Dissolution:** Add the weighed **CZC24832** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous, sterile DMSO. For 3.644 mg of **CZC24832**, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C to 50°C water bath can aid dissolution if precipitation is observed.[\[6\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryovials.[\[5\]](#)

- Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.^[5]

Dilution of CZC24832 Stock Solution for Cell Culture Treatment

This protocol outlines the dilution of the high-concentration stock solution into cell culture medium to achieve the desired final working concentration.

Materials:

- 10 mM **CZC24832** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes and serological pipettes
- Calibrated micropipettes and sterile tips

Procedure:

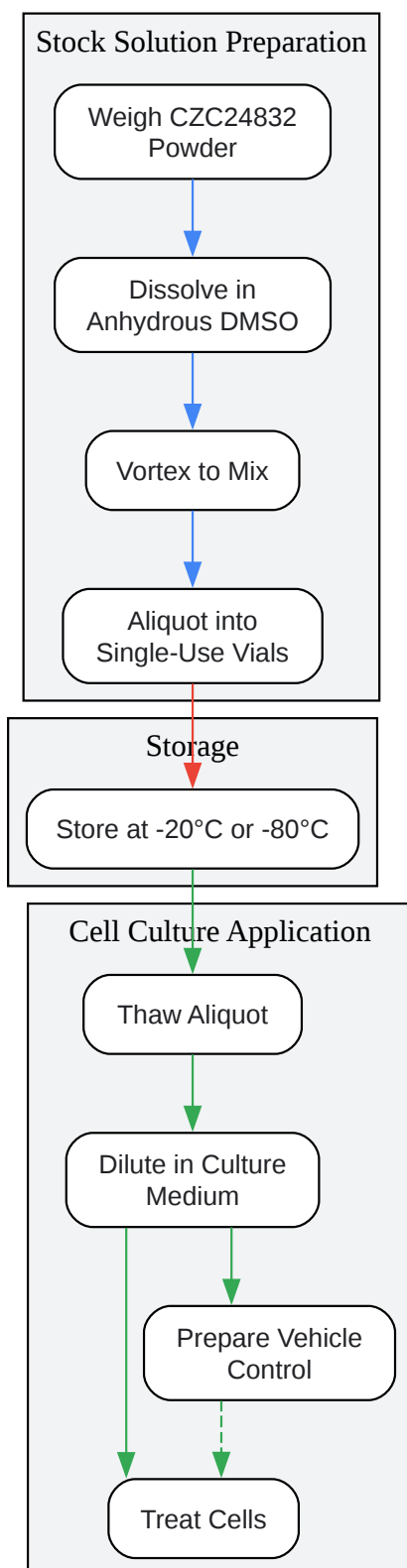
- Thawing: Thaw a single aliquot of the 10 mM **CZC24832** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To ensure accurate final concentrations, it is advisable to perform an intermediate dilution. For example, to prepare a 10 µM working solution from a 10 mM stock, you can first prepare a 1 mM intermediate solution by diluting the stock 1:10 in sterile cell culture medium.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the pre-warmed complete cell culture medium to achieve the desired final concentration.
 - Example for a 10 µM final concentration from a 10 mM stock: Add 1 µL of the 10 mM stock solution to every 1 mL of cell culture medium (a 1:1000 dilution).
- Vehicle Control: It is critical to include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the treated samples. For a 1:1000 dilution, the final DMSO concentration will be 0.1%. Most cell lines can tolerate up to 0.5% DMSO, but it is essential to test the tolerance of your specific cell line.

- Mixing and Treatment: Gently mix the medium containing **CZC24832** and immediately add it to your cells.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **CZC24832** stock solution and its application in cell culture.

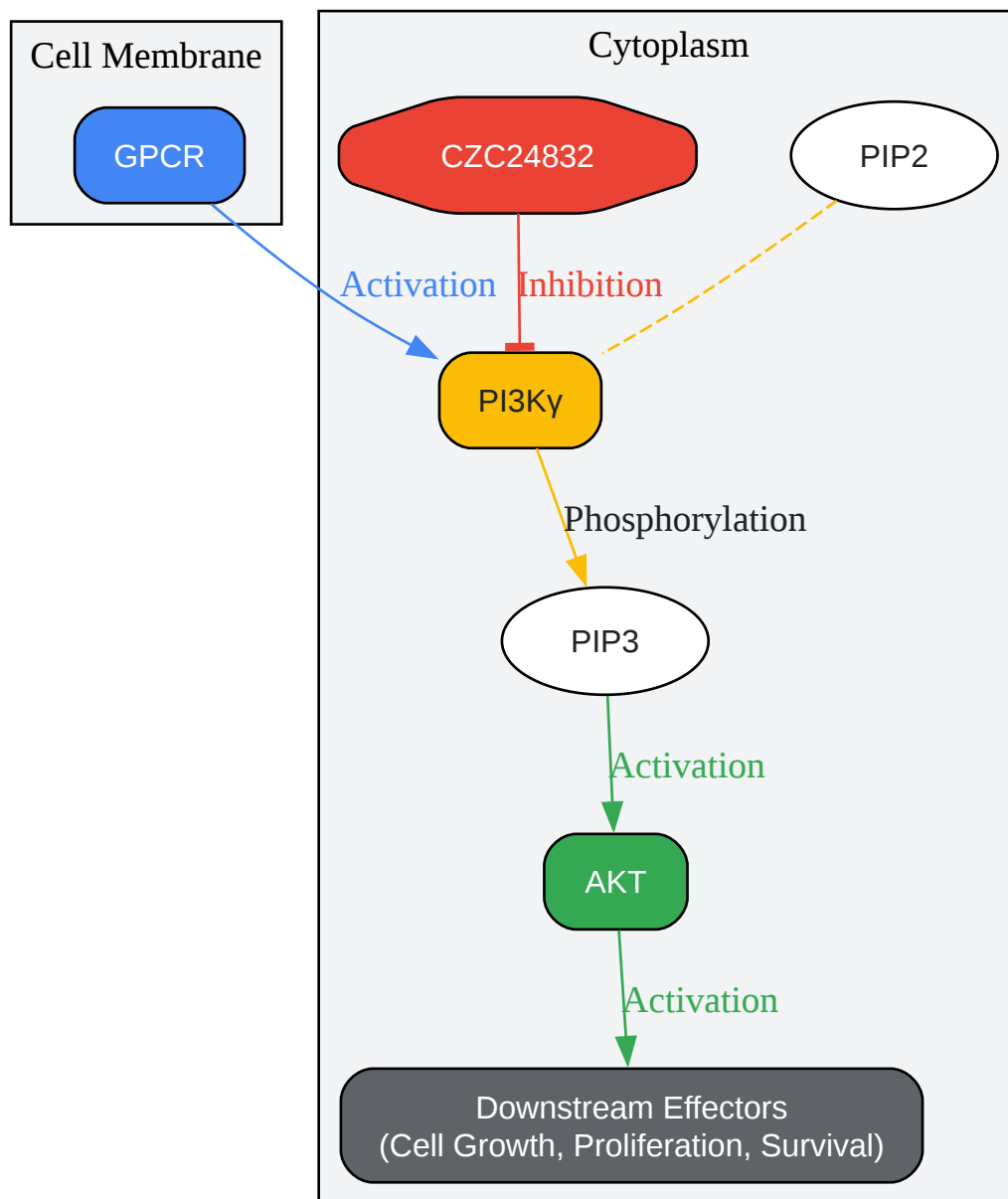


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Caption: Workflow for **CZC24832** stock solution preparation and cell treatment.

Signaling Pathway

This diagram depicts the simplified PI3K/AKT signaling pathway, highlighting the inhibitory action of **CZC24832** on the PI3Ky isoform.



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Caption: Inhibition of the PI3Ky pathway by **CZC24832**.

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